

Comprehensive Safety and Handling Guide for 11-cis-Retinoic Acid-d5

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Compound of Interest

Compound Name: 11-cis-Retinoic Acid-d5

Cat. No.: B12421545

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This guide provides essential safety, handling, and disposal protocols for **11-cis-Retinoic Acid-d5**, a deuterated metabolite of vitamin A used in research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and the integrity of experiments. This document is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Safety Data

11-cis-Retinoic Acid-d5, like other retinoids, is classified as a hazardous substance. The primary risks include reproductive toxicity, skin and eye irritation, and harm upon ingestion, inhalation, or skin contact.^[1] The toxicological properties of the deuterated form have not been exhaustively investigated, warranting careful handling.^[2]

Summary of Hazards:

Hazard Classification	Description	GHS Hazard Statement
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	H302, H312, H332
Skin Irritation	Causes skin irritation.[1]	H315
Eye Irritation	Causes serious eye irritation.	H319
Reproductive Toxicity	May damage fertility or the unborn child.[3]	H360
Target Organ Toxicity	May cause respiratory irritation.[1][4]	H335

Physical and Chemical Properties:

Property	Value
Appearance	Yellow to orange crystalline powder.[3][5]
Solubility	Insoluble in water.[6] Soluble in methanol.[7]
Stability	Stable under normal conditions, but sensitive to air and light.[1][5]
Storage Temperature	Recommended: -80°C.[7]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **11-cis-Retinoic Acid-d5** to ensure appropriate PPE is selected.[8] The following table outlines the minimum required PPE.

Required Personal Protective Equipment:

Body Part	PPE Specification	Rationale
Hands	Two pairs of chemotherapy-grade nitrile gloves (ASTM D6978).[8]	Prevents skin contact and absorption. Double-gloving is recommended for handling hazardous compounds.
Body	Polyethylene-coated polypropylene gown or equivalent.[8]	Protects against contamination of skin and clothing. Standard cloth lab coats are not sufficient.
Eyes/Face	Chemical safety goggles and a face shield.[8][9]	Provides a barrier against splashes and airborne particles entering the eyes or face.
Respiratory	NIOSH-approved respirator (e.g., N95 or higher).[10][11]	Required when handling the solid powder outside of a certified chemical fume hood to prevent inhalation of dust.
Feet	Disposable, skid-resistant shoe covers.[10]	Prevents the spread of contamination outside the laboratory.

Operational Plan: Step-by-Step Handling Procedures

All handling of **11-cis-Retinoic Acid-d5**, especially of the solid form, should occur within a certified chemical fume hood to minimize exposure.[3][4]

Step 1: Preparation

- Don all required PPE as specified in the table above.
- Prepare the work area inside the chemical fume hood by lining it with absorbent bench paper.

- Assemble all necessary equipment (spatulas, weigh boats, solvent vials, etc.) before retrieving the chemical from storage.

Step 2: Weighing and Aliquoting (Solid Form)

- Before opening, allow the container to warm to room temperature to prevent condensation. [\[11\]](#)
- Carefully open the container inside the fume hood.
- Use a dedicated spatula to weigh the desired amount of the solid powder. Avoid creating dust.
- If creating a stock solution, add the solvent to the powder slowly to prevent splashing. The compound is soluble in methanol. [\[7\]](#)

Step 3: Post-Handling

- Securely seal the primary container.
- Clean all equipment that came into contact with the chemical.
- Wipe down the work surface in the fume hood with an appropriate solvent (e.g., acetone) followed by soap and water. [\[6\]](#)
- Dispose of all contaminated disposables (gloves, bench paper, weigh boats) as hazardous waste.

Storage and Spill Management

Storage Plan:

- Temperature: Store containers in a freezer at -80°C for long-term stability. [\[7\]](#)
- Atmosphere: Keep the container tightly sealed and protect it from air and light. [\[1\]](#)[\[3\]](#) Consider storing under an inert atmosphere if specified by the manufacturer. [\[4\]](#)

- Location: Store in a designated, clearly labeled area for hazardous chemicals, away from strong oxidizing agents.[1]

Emergency Spill Procedures:

- Evacuate: Alert others in the area and evacuate if the spill is large or outside of a containment hood.
- Secure the Area: Restrict access to the spill area. Remove all sources of ignition.[6]
- Assess and Report: Notify the laboratory supervisor or safety officer immediately.
- Cleanup (Small Spills in a Fume Hood):
 - Ensure proper PPE is worn.
 - Gently dampen the spilled solid with acetone to prevent dust from becoming airborne.[6]
 - Use absorbent pads to collect the dampened material.[6]
 - Place all contaminated materials into a sealed, labeled hazardous waste container.[6]
 - Clean the spill area with acetone, followed by a thorough wash with soap and water.[6]

Disposal Plan

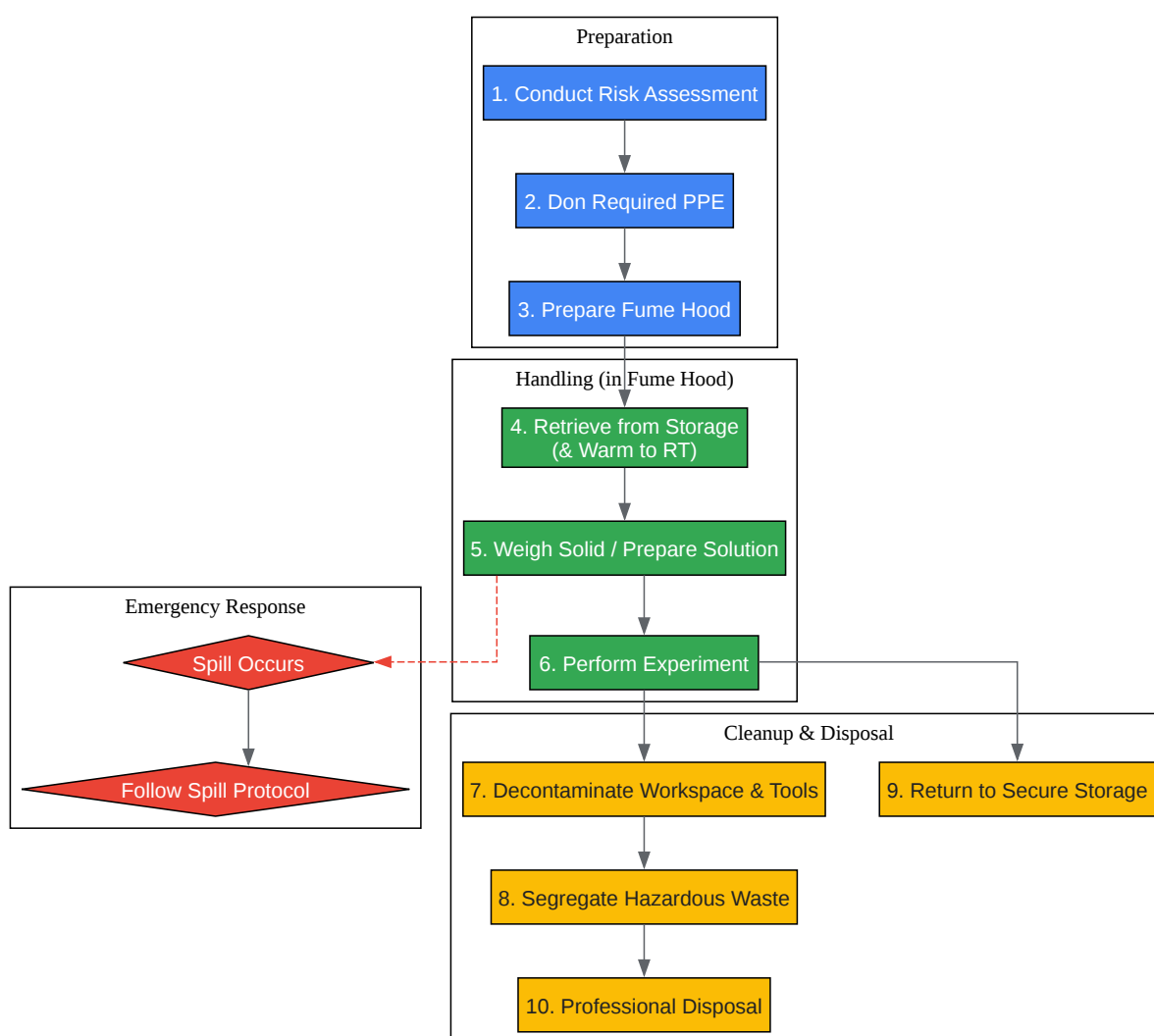
All waste containing **11-cis-Retinoic Acid-d5** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated disposables, including gloves, absorbent paper, and weighing materials, in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Collect unused solutions or solvent washes in a designated, labeled hazardous waste container.
- Disposal Method: The recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

- Compliance: Always adhere to all federal, state, and local environmental regulations for chemical waste disposal.[\[2\]](#)

Mandatory Visualization: Chemical Handling Workflow

The following diagram illustrates the standard workflow for safely handling **11-cis-Retinoic Acid-d5** from receipt to disposal.



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Caption: Workflow for Safe Handling of **11-cis-Retinoic Acid-d5**.

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